

An In-depth Technical Guide to Methyl 3-methoxy-2-naphthoate

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Compound of Interest

Compound Name: **Methyl 3-methoxy-2-naphthoate**

Cat. No.: **B088097**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 3-methoxy-2-naphthoate**, a key intermediate in organic synthesis. This document details its chemical properties, a validated synthesis protocol, and relevant safety information, presented in a format tailored for researchers and professionals in drug development and chemical sciences.

Chemical and Physical Properties

Methyl 3-methoxy-2-naphthoate, with the IUPAC name methyl 3-methoxynaphthalene-2-carboxylate, is a naphthoic acid derivative. Its chemical structure consists of a naphthalene core substituted with a methoxy group at the 3-position and a methyl ester at the 2-position.

Table 1: Chemical and Physical Properties of **Methyl 3-methoxy-2-naphthoate**

Property	Value	Source
IUPAC Name	methyl 3-methoxynaphthalene-2-carboxylate	[1]
Synonyms	3-Methoxy-2-naphthoic Acid Methyl Ester	[2]
CAS Number	13041-60-6	[1]
Molecular Formula	C ₁₃ H ₁₂ O ₃	[1] [3]
Molecular Weight	216.23 g/mol	[1]
Appearance	White to light yellow powder or crystal	[2]
Melting Point	47.0 to 51.0 °C	[2]
Boiling Point	Approximately 334 °C	
Solubility	Soluble in ethanol, acetone, and dichloromethane; insoluble in water	

Synthesis of Methyl 3-methoxy-2-naphthoate

The following is a detailed experimental protocol for the synthesis of **Methyl 3-methoxy-2-naphthoate** from 3-hydroxy-2-naphthoic acid, as described in Organic Syntheses.[4]

Experimental Protocol

Materials and Equipment:

- 500 mL round-bottomed flask (oven-dried)
- Magnetic stir bar
- Argon inlet and rubber septum
- Heating mantle with oil bath

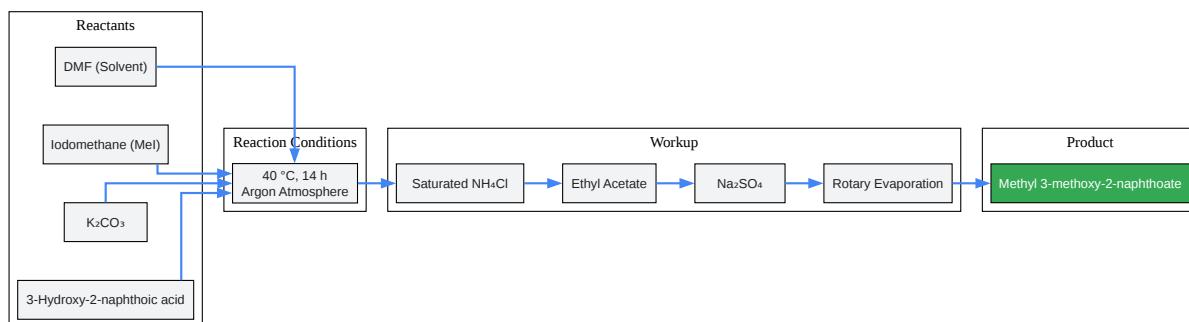
- Separatory funnel (500 mL)
- Rotary evaporator
- 3-hydroxy-2-naphthoic acid
- Potassium carbonate (K_2CO_3)
- Anhydrous N,N-dimethylformamide (DMF)
- Iodomethane (MeI)
- Saturated ammonium chloride (NH_4Cl) solution
- Ethyl acetate (EtOAc)
- Brine

Procedure:

- To an oven-dried 500 mL round-bottomed flask equipped with a magnetic stir bar, add 3-hydroxy-2-naphthoic acid (10.1 g, 53.4 mmol, 1.0 equiv) and potassium carbonate (29.5 g, 213.6 mmol, 4.0 equiv).[4]
- Seal the flask with a rubber septum and establish an argon atmosphere by evacuating and back-filling with argon three times.[4]
- Through the septum, add anhydrous DMF (120 mL) via syringe.[4]
- Add iodomethane (17.3 mL, 277.7 mmol, 5.2 equiv) dropwise over 2 minutes.[4]
- Immerse the flask in a pre-heated oil bath at 40 °C and stir the mixture for 14 hours.[4]
- After 14 hours, allow the flask to cool to room temperature.
- Remove the septum and add 250 mL of saturated NH_4Cl solution.[4]
- Transfer the mixture to a 500 mL separatory funnel and extract with ethyl acetate (5 x 50 mL).[4]

- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to yield the crude product.
- The crude product can be further purified by recrystallization or column chromatography.

Synthesis Workflow



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Caption: Synthesis of **Methyl 3-methoxy-2-naphthoate**.

Spectroscopic Data

While specific experimental spectra for **Methyl 3-methoxy-2-naphthoate** are not readily available in the searched literature, predicted mass spectrometry data provides insight into its fragmentation patterns.

Table 2: Predicted Mass Spectrometry Data for **Methyl 3-methoxy-2-naphthoate**

Adduct	m/z	Predicted CCS (Å ²)
[M+H] ⁺	217.08592	144.5
[M+Na] ⁺	239.06786	153.5
[M-H] ⁻	215.07136	149.6
[M+NH ₄] ⁺	234.11246	164.5
[M+K] ⁺	255.04180	151.4
[M] ⁺	216.07809	148.3

Data from PubChemLite.[\[3\]](#)

Applications in Synthesis

Methyl 3-methoxy-2-naphthoate serves as a valuable intermediate in the synthesis of more complex molecules. For instance, it can be a precursor for the synthesis of other naphthalene derivatives that may have applications in pharmaceuticals and materials science. The ester and methoxy functionalities allow for a variety of chemical transformations.

Safety and Handling

Methyl 3-methoxy-2-naphthoate is classified as an irritant.[\[1\]](#) It is important to handle this compound with appropriate personal protective equipment.

GHS Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[[1](#)]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[[1](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)]

Always consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling this chemical.[[5](#)]

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References

- 1. Methyl 3-Methoxy-2-naphthoate | C13H12O3 | CID 296952 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Methyl 3-Methoxy-2-naphthoate | 13041-60-6 | TCI AMERICA [tcichemicals.com]
- 3. PubChemLite - Methyl 3-methoxy-2-naphthoate (C13H12O3) [pubchemlite.lcsb.uni.lu]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. SDS of Methyl 3-Methoxy-2-Naphthoate, Safety Data Sheets, CAS 13041-60-6 - chemBlink [www.chemblink.com]
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